

Application Notes: Gold Tribromide (AuBr₃) as a Catalyst in Organic Synthesis

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Compound Focus: Gold tribromide

CAS No.: 10294-28-7

Cat. No.: S570179

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Introduction to Gold Tribromide

Gold tribromide (AuBr₃), also known as auric bromide, is an inorganic salt of gold that functions primarily as a **Lewis acid catalyst** [1]. Its ability to accept electrons makes it particularly effective for activating carbon-carbon multiple bonds toward nucleophilic attack, facilitating a wide range of organic transformations [1] [2]. These notes summarize its key properties and catalytic applications for researchers in chemical synthesis and drug development.

Fundamental Physicochemical Properties

Understanding the basic properties of AuBr₃ is crucial for its handling and application in reaction design.

Table 1: Fundamental Properties of Gold(III) Bromide [1] [2] [3]

Property	Specification / Description
CAS Number	10294-28-7
Molecular Formula	AuBr ₃ (typically exists as a dimer, Au ₂ Br ₆)

Property	Specification / Description
Molar Mass	436.69 g·mol ⁻¹
Appearance	Dark red to black crystalline solid or powder
Melting/Decomposition Point	~160 °C (decomposes)
Solubility	Slightly soluble in water and ethanol [1]. Often used in organic solvents under anhydrous conditions.
Hygroscopicity	Hygroscopic (moisture-sensitive) [4]
Storage	Store under inert gas (nitrogen or argon) at 2–8 °C; protect from light [4].

Catalytic Applications and Representative Protocols

Gold tribromide catalyzes various cyclization and coupling reactions. Below are two cited examples with proposed experimental methodologies based on the literature.

3.1. Catalysis of Diels-Alder Reaction

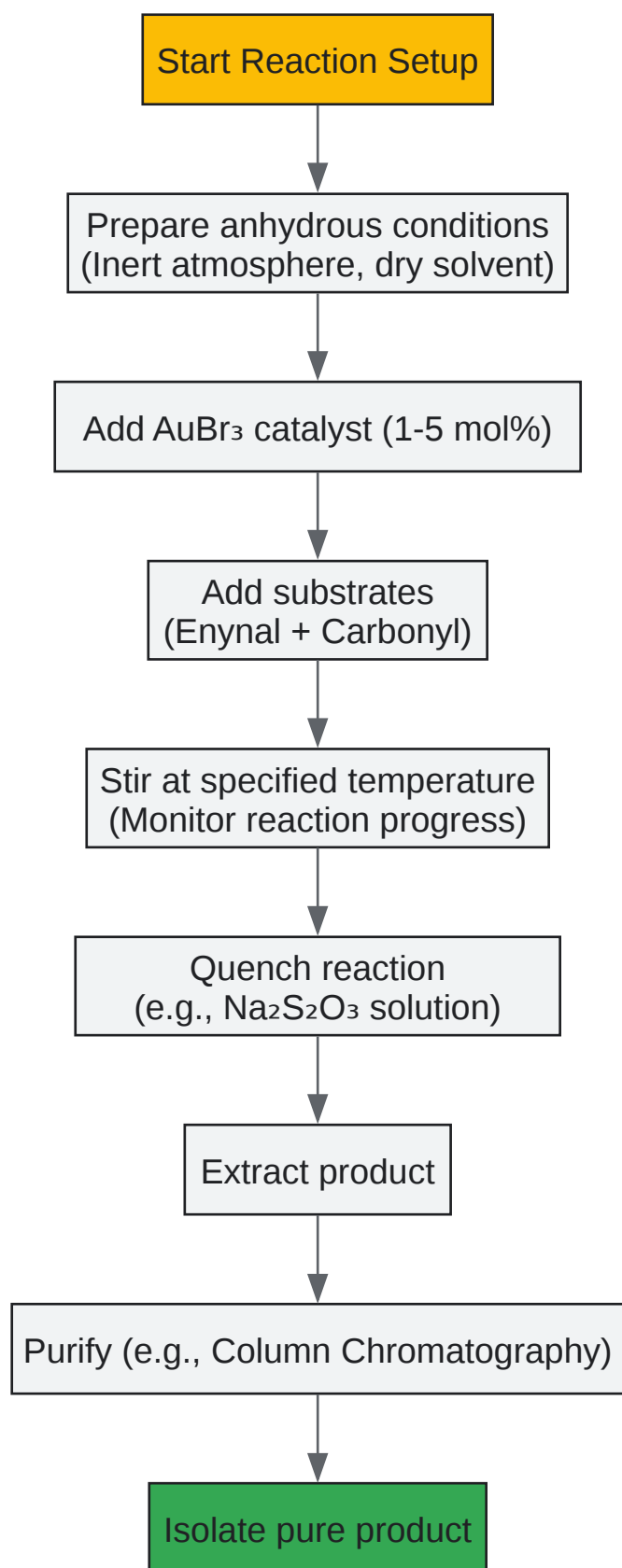
AuBr₃ can catalyze the Diels-Alder reaction between an enynal unit and carbonyl compounds to form six-membered cyclic compounds [2] [5].

Proposed Experimental Protocol:

- **Reaction Setup:** Conduct the reaction under an inert atmosphere (e.g., N₂ or Ar) in an oven-dried glassware.
- **Catalyst Loading:** Add Gold(III) bromide (typically 1-5 mol%) to the reaction vessel.
- **Reaction Procedure:** Dissolve the enynal and diene (carbonyl compound) in a suitable anhydrous solvent (e.g., dichloromethane, DCM). Add this solution to the catalyst. Stir the reaction mixture at the specified temperature (often room temperature or elevated) and monitor by TLC or LC-MS until completion.
- **Work-up:** Upon completion, the reaction can be quenched with a saturated aqueous solution of sodium thiosulfate or a mild base. The product can be extracted with an organic solvent (e.g., DCM), and the combined organic layers dried over anhydrous MgSO₄ or Na₂SO₄.

- **Purification:** Concentrate the organic layer under reduced pressure and purify the crude product by flash column chromatography.

The following diagram illustrates the general workflow for this AuBr₃-catalyzed reaction:



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3.2. Nucleophilic Substitution of Propargylic Alcohols

In this reaction, AuBr₃ acts as an alcohol-activating agent (Lewis acid) to facilitate the nucleophilic substitution of propargylic alcohols, enabling functionalization of the alkyne backbone [2] [5].

Proposed Experimental Protocol:

- **Reaction Setup:** Perform all operations under an inert atmosphere using anhydrous solvents.
- **Catalyst Activation:** Charge the reaction vessel with Gold(III) bromide (1-10 mol%) and a suitable solvent (e.g., toluene, acetonitrile).
- **Substrate Addition:** Add the propargylic alcohol substrate to the catalyst solution. The Lewis acid coordinates to the hydroxyl group, activating it.
- **Nucleophile Addition:** Introduce the nucleophile (e.g., a carbon nucleophile, heteroatom nucleophile). Stir the reaction mixture at the required temperature (room temperature or heated).
- **Reaction Monitoring:** Monitor the reaction by TLC or LC-MS.
- **Work-up and Purification:** Quench the reaction with water or a mild base. Extract the product with an organic solvent, dry the combined organic layers, concentrate, and purify by chromatography.

Safety and Handling Protocols

Gold tribromide requires careful handling due to its hazardous nature.

Table 2: Safety Overview and Handling Requirements [3] [5] [4]

Aspect	Specifications
GHS Hazard Codes	C (Corrosive)
Hazard Statements	H314: Causes severe skin burns and eye damage.
Safety Statements	P260, P264, P280, P301+P330+P331, P305+P351+P338, P310 (e.g., Do not breathe dust, Wear protective gloves, IF IN EYES: Rinse cautiously with water for several minutes, Immediately call a POISON CENTER or doctor)
Personal Protective Equipment (PPE)	Eyeshields, faceshields, gloves, and Type P3 (EN 143) respirator cartridges are recommended.

Aspect	Specifications
Transport	UN 3260, Corrosive solid, acidic, inorganic, n.o.s., Packing Group III [5].

Troubleshooting and Practical Considerations

- **Moisture Sensitivity:** AuBr₃ is hygroscopic and moisture-sensitive. Always use it under anhydrous conditions to prevent decomposition and loss of catalytic activity [4].
- **Decomposition:** The compound decomposes around 160°C and may also decompose upon contact with glycerol or other reducing agents [1] [4]. Stability under recommended storage conditions is limited.
- **Incompatibilities:** It is incompatible with strong oxidizing agents and bases [5].
- **Catalyst Deactivation:** If reaction yields decrease, ensure the catalyst has been stored properly and that the reaction system is free of moisture and impurities that could poison the Lewis acid sites.

Other Notable Applications

Beyond its use as a catalyst, AuBr₃ serves other functions in research:

- **Precursor for Materials:** It is a starting material for synthesizing gold nanoparticles, perovskite nanocrystals, and other organogold compounds [3].
- **Analytical Testing:** A solution of AuBr₃ in NaOH can be used as a colorimetric test for ketamine, producing a characteristic purple color [2] [5].

References

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Important Note for the Researcher

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